

Application Notes and Protocols: Preparation of TCN-201 Stock Solution in DMSO

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Compound of Interest

Compound Name: Tcn-201

Cat. No.: B1682607

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Audience: Researchers, scientists, and drug development professionals.

Introduction **TCN-201** is a potent and selective non-competitive antagonist of the NMDA receptor, showing selectivity for subtypes containing the GluN2A subunit over those with the GluN2B subunit.[1][2][3][4][5][6] Its mechanism of action involves binding to a novel allosteric site at the interface between the GluN1 and GluN2A subunits.[1][7][8] This binding acts as a negative allosteric modulation, reducing the potency of the co-agonist glycine at the GluN1 subunit and thereby inhibiting ion channel function.[7][8] Given its specific mechanism, **TCN-201** is a valuable tool in neuroscience research and drug development for neurological disorders.

A significant challenge in working with **TCN-201** is its limited solubility.[1][4][8][9] Therefore, proper preparation of stock solutions is critical to ensure accurate and reproducible experimental results. Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating concentrated stock solutions of **TCN-201**. [2][3] These application notes provide a detailed protocol for the preparation, storage, and handling of **TCN-201** stock solutions using DMSO.

Compound Data Summary

The quantitative data for **TCN-201** is summarized in the table below. It is crucial to consult the Certificate of Analysis for batch-specific data.

Parameter	Value	Notes
Compound Name	TCN-201	3-chloro-4-fluoro-N-[[4-[[2-(benzoyl)hydrazino]carbonyl]phenyl]methyl]benzenesulfonamide[7]
CAS Number	852918-02-6	[3][6]
Molecular Formula	C ₂₁ H ₁₇ ClFN ₃ O ₄ S	[3][6]
Molecular Weight	461.89 g/mol	[3][6]
Purity	≥98%	[3][6]
Biological Activity	Selective GluN1/GluN2A NMDA receptor antagonist (pIC ₅₀ = 6.8).[2][3][5][6]	Shows little antagonism at GluN1/GluN2B receptors (pIC ₅₀ < 4.3).[2][3][5][6]
Solubility in DMSO	Soluble to 100 mM.[3][5][6] Other sources report up to 92 mg/mL (199.18 mM)[2] or 250 mg/mL (541.25 mM) with ultrasound.[10]	Use fresh, anhydrous DMSO as moisture can reduce solubility.[2]
Solubility in Water	Insoluble.[2]	
Solubility in Ethanol	Insoluble.[2]	
Recommended Stock	10 mM - 100 mM	Dependent on experimental requirements.
Storage of Powder	Store at +4°C.[3][5][6]	
Storage of Stock	Store at -20°C or -80°C in aliquots.[11]	Prepare fresh solutions if possible; may be stored for up to one month at -20°C.[5][10]

Experimental Protocols

This section details the necessary materials, safety precautions, and a step-by-step procedure for preparing a **TCN-201** stock solution.

Materials and Equipment

- **TCN-201** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile amber glass vials or microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): lab coat, chemical-resistant gloves, safety glasses

Safety Precautions

- Always handle chemical compounds and solvents in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)[\[12\]](#)
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[\[13\]](#)
- DMSO is readily absorbed through the skin and can carry dissolved substances with it; avoid all direct skin and eye contact.[\[11\]](#)
- Consult the Safety Data Sheet (SDS) for both **TCN-201** and DMSO before beginning any work.[\[11\]](#)

Step-by-Step Protocol for Preparing a 10 mM Stock Solution

1. Calculation:

- To prepare a 10 mM stock solution, the required mass of **TCN-201** must be calculated.

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 461.89 \text{ g/mol} = 4.6189 \text{ mg}$
 - Therefore, you will need to weigh 4.62 mg of **TCN-201** and dissolve it in 1 mL of DMSO.

2. Weighing the Compound:

- Place a sterile vial on the calibrated analytical balance and tare the balance.
- Carefully add **TCN-201** powder to the vial until the balance reads the calculated mass (e.g., 4.62 mg).
- It is often more accurate to weigh a larger mass (e.g., 10 mg) and adjust the solvent volume accordingly. For 10 mg of **TCN-201**, the required volume of DMSO for a 10 mM solution would be:
 - $\text{Volume (mL)} = \text{Mass (mg)} / (\text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}) = 10 \text{ mg} / (10 \text{ mM} \times 461.89 \text{ g/mol}) = 2.165 \text{ mL}$

3. Dissolving the Compound:

- Using a calibrated pipette, add the calculated volume of high-purity DMSO to the vial containing the **TCN-201** powder.
- Securely cap the vial.
- Vortex the solution vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved particulates. Due to **TCN-201**'s limited solubility, mechanical assistance may be required.[\[1\]](#)[\[4\]](#)
- If particulates remain, sonicate the vial in a water bath for 5-10 minutes or use gentle warming (not exceeding 37°C) to aid dissolution.[\[11\]](#)[\[12\]](#)

- Ensure the compound is completely dissolved before proceeding.

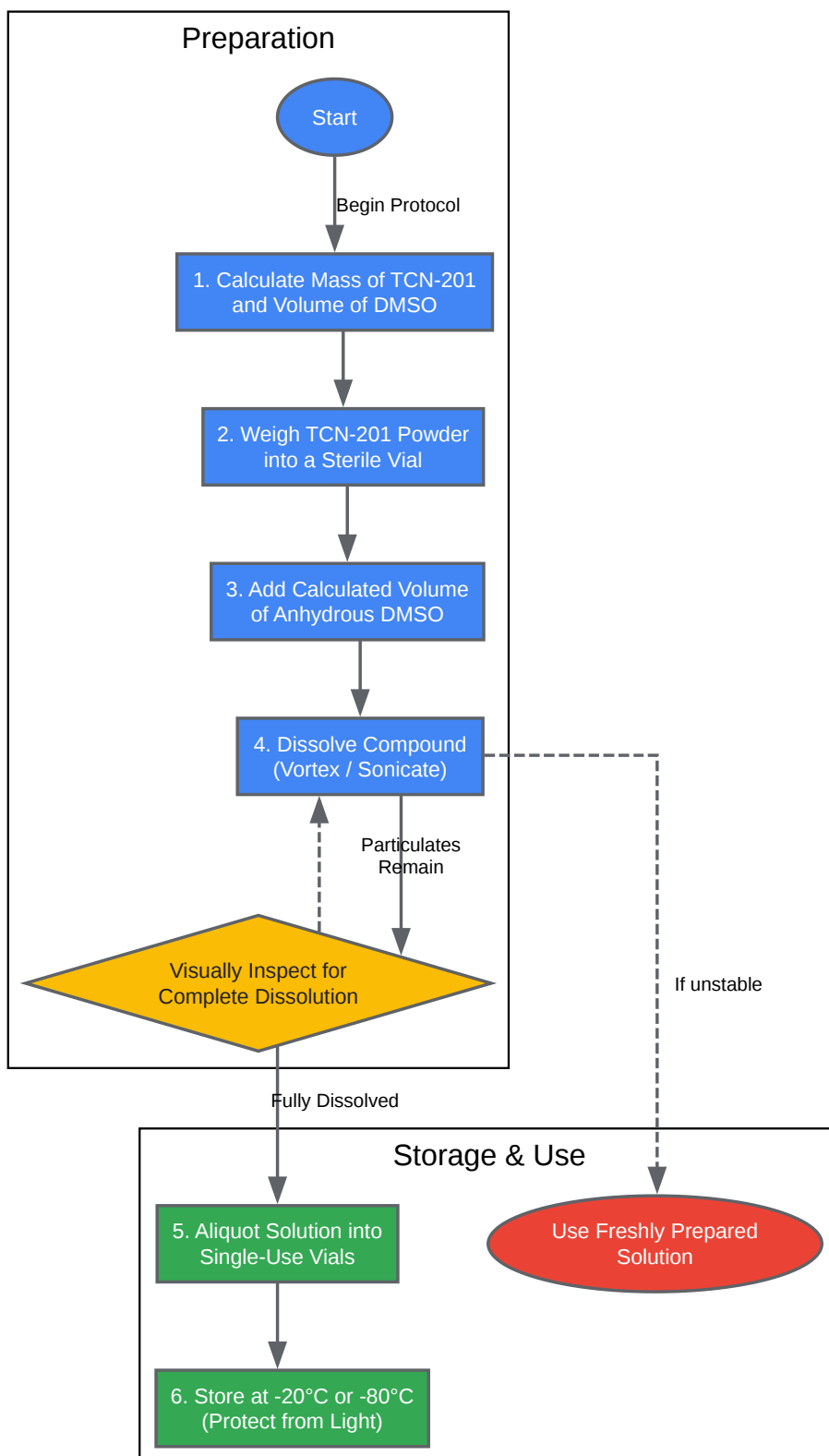
4. Storage and Handling:

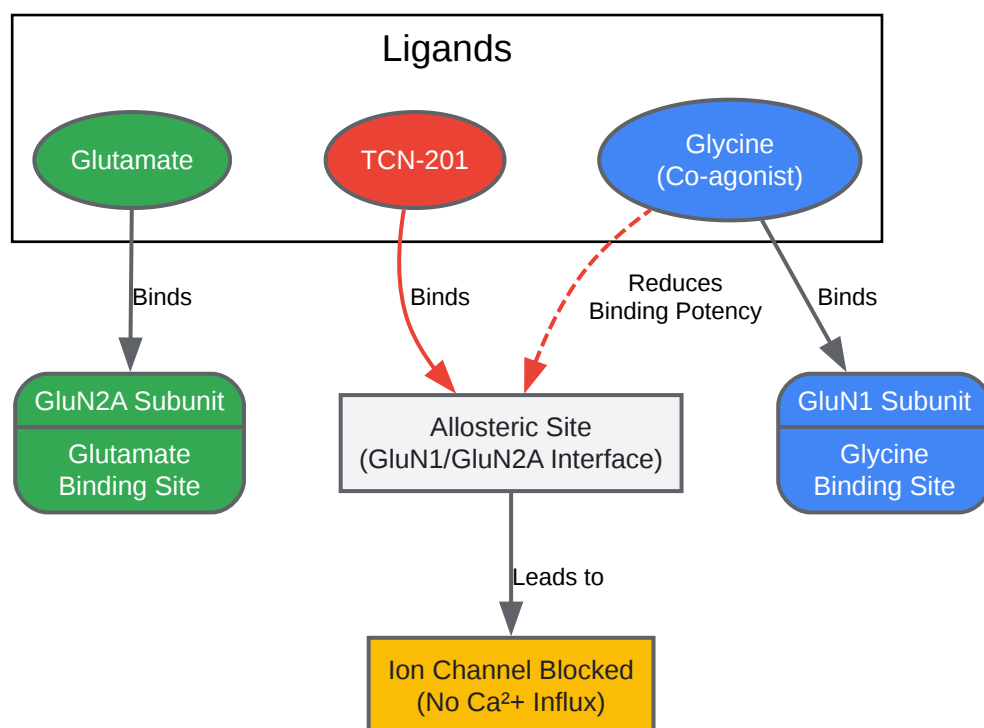
- Some sources indicate **TCN-201** is unstable in solution and recommend preparing it fresh before each experiment.[\[10\]](#)
- If storage is necessary, the stock solution should be aliquoted into smaller, single-use volumes in sterile, light-protected (amber) vials.[\[5\]](#)[\[11\]](#) This practice minimizes waste and avoids repeated freeze-thaw cycles that can degrade the compound.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability.[\[11\]](#) Solutions may be stored at -20°C for up to one month.[\[5\]](#)
- Before use, thaw the aliquot at room temperature and ensure the solution is free of any precipitate.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a **TCN-201** stock solution in DMSO.





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